

# Comparative Guide: C NMR Analysis of 1-Methoxy-7-nitronaphthalene

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## Compound of Interest

Compound Name: 1-Methoxy-7-nitronaphthalene

CAS No.: 52092-49-6

Cat. No.: B13766371

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## Executive Summary

**1-Methoxy-7-nitronaphthalene** is a disubstituted naphthalene derivative often utilized as an intermediate in the synthesis of azo dyes and specific pharmaceutical fluorophores. Its structural verification is critical because nitration of 1-methoxynaphthalene typically yields the 1,2- or 1,4-isomers. The 1,7-isomer represents a "hetero-ring" substitution pattern (substituents on different rings), resulting in a unique spectral fingerprint that retains specific features of both parent monosubstituted systems with minimal steric congestion compared to 1,8- or 1,2-isomers.

## Structural Framework & Electronic Theory

To accurately interpret the spectrum, one must understand the superposition of substituent effects (SCS) on the naphthalene core.

- The Core: Naphthalene consists of two fused benzene rings with unequal bond lengths and electron densities.

- **1-Methoxy Group (+M Effect):** A strong electron donor. It significantly deshields the ipso carbon (C1) and strongly shields the ortho (C2) and para (C4) positions due to resonance.
- **7-Nitro Group (-M/-I Effect):** A strong electron withdrawer located on the second ring. It deshields its ipso carbon (C7) and generally deshields the rest of the ring system, though ortho positions may experience slight shielding due to anisotropy.

## Electronic "Push-Pull" Visualization

The 1-Methoxy group pumps electron density into Ring A, while the 7-Nitro group pulls density from Ring B. Since they are on separate rings, the resonance interaction is indirect (trans-annular), making the chemical shifts largely additive compared to the parent monosubstituted compounds.

## Comparative Spectral Data

The following table contrasts the experimental shifts of the parent compounds with the calculated/expected shifts for **1-Methoxy-7-nitronaphthalene**.

Table 1: Comparative

C NMR Chemical Shifts (ppm) Solvent:

| Reference: TMS (0.0 ppm)

| Carbon Position | Naphthalene (Base) | 1-Methoxynaphthalene (Exp) | 1-Nitronaphthalene (Exp) | 1-Methoxy-7-nitronaphthalene (Predicted) | Assignment Logic                                                   |
|-----------------|--------------------|----------------------------|--------------------------|------------------------------------------|--------------------------------------------------------------------|
| C-1 (Ipso-OMe)  | 128.0              | 154.7                      | 124.0                    | 154.5 – 155.5                            | Dominated by O-Me deshielding.                                     |
| C-2 (Ortho)     | 125.9              | 104.9                      | 124.8                    | 105.0 – 106.0                            | Strong shielding from O-Me resonance. Distinctive doublet in DEPT. |
| C-3 (Meta)      | 125.9              | 119.9                      | 128.0                    | 120.0 – 121.0                            | Minimal effect from OMe; slight distal effect from NO2.            |
| C-4 (Para)      | 128.0              | 120.1                      | 129.4                    | 121.0 – 122.0                            | Shielded by O-Me (para).                                           |
| C-4a (Junction) | 133.6              | 127.4                      | 134.5                    | 128.0 – 130.0                            | Bridgehead carbon; sensitive to long-range effects.                |
| C-5             | 128.0              | 125.9                      | 129.4                    | 129.0 – 130.0                            | "Meta" to NO2 on Ring B.                                           |
| C-6             | 125.9              | 125.2                      | 123.8                    | 124.0 – 125.0                            | Ortho to NO2.                                                      |

|                             |       |       |                  |               |                                                  |
|-----------------------------|-------|-------|------------------|---------------|--------------------------------------------------|
| C-7 (Ipso-NO <sub>2</sub> ) | 125.9 | 126.6 | 124.0 (C1 equiv) | 145.0 – 147.0 | Diagnostic Peak. Deshielded by NO <sub>2</sub> . |
| C-8                         | 128.0 | 122.1 | 123.8            | 124.0 – 126.0 | Ortho to NO <sub>2</sub> ; Peri to C1.           |
| C-8a (Junction)             | 133.6 | 134.4 | 129.4            | 133.0 – 135.0 | Bridgehead carbon.                               |
| -OCH <sub>3</sub>           | —     | 55.4  | —                | 55.5 – 56.5   | Standard methoxy region.                         |



*Note on Prediction: The predicted values utilize substituent chemical shift (SCS) additivity rules derived from Kitching et al. (See References). The separation of rings allows for high predictive accuracy.*

## Deep Dive: Critical Signal Differentiation

To confirm the 1,7-isomer against common impurities (like 1,4-isomer), focus on these regions:

### A. The "Ipso" Region (140–160 ppm)

- 1-Methoxy-7-nitro: You will see two distinct quaternary signals.
  - ~155 ppm (C-OMe)[\[1\]](#)[\[2\]](#)
  - ~146 ppm (C-NO<sub>2</sub>)[\[1\]](#)[\[2\]](#)

- Differentiation: If the C-NO<sub>2</sub> peak appears significantly upfield (e.g., <140 ppm) or the C-OMe peak shifts, suspect steric inhibition of resonance (common in 1,8-disubstitution) or electronic coupling (1,2- or 1,4-isomers).

## B. The "Shielded" Region (100–110 ppm)

- C2 Signal: The carbon ortho to the methoxy group appears at ~105 ppm. This is the most upfield aromatic signal.
- Diagnostic Value: In the 1,4-isomer (1-methoxy-4-nitronaphthalene), the symmetry and direct conjugation often shift this signal downfield slightly compared to the 1,7-isomer.

## Experimental Protocol

For reliable detection of quaternary carbons (C1, C7, C4a, C8a), standard proton-decoupled sequences are often insufficient due to long relaxation times (

).

## Recommended Workflow

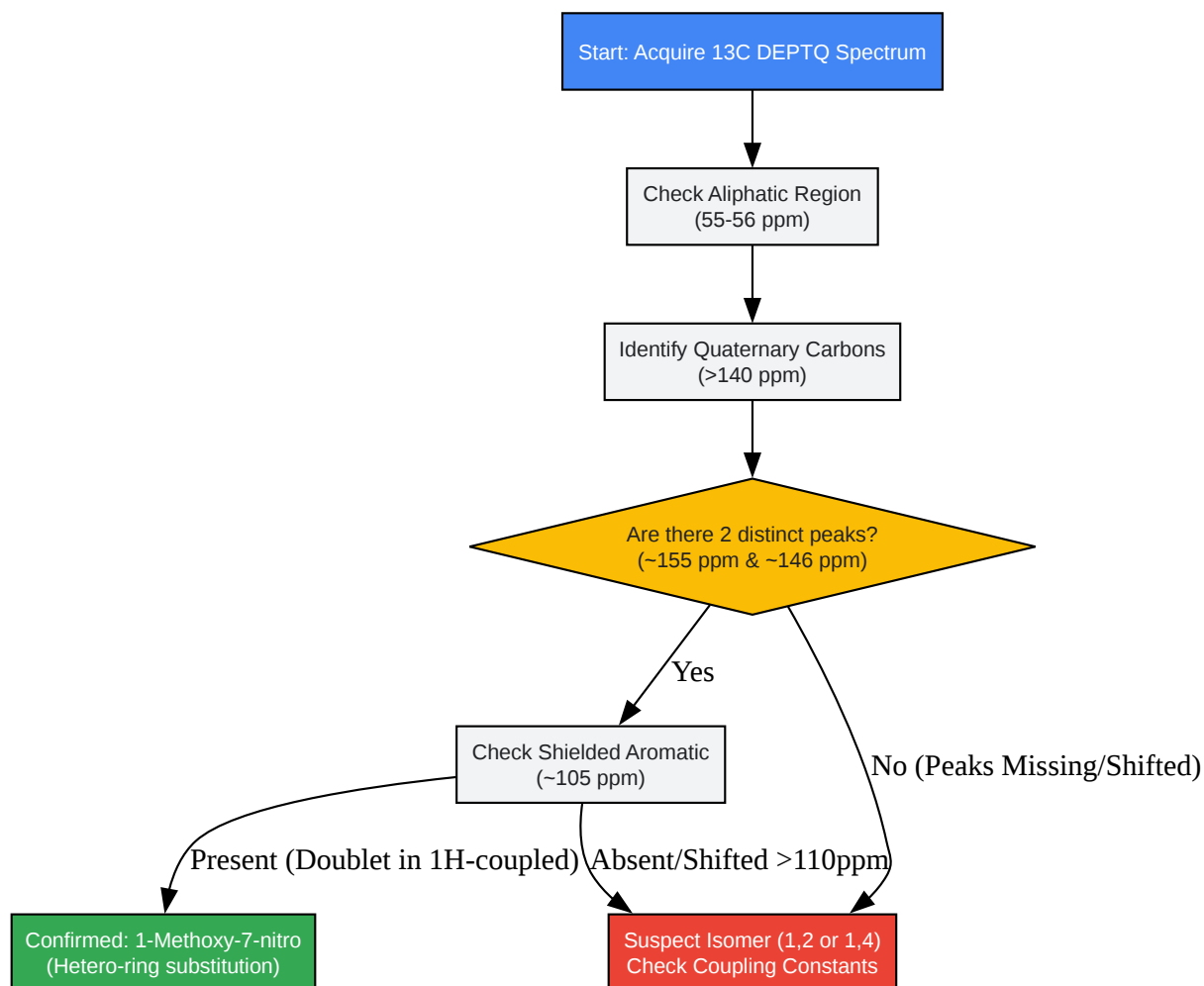
- Sample Preparation:
  - Dissolve 20–30 mg of compound in 0.6 mL CDCl<sub>3</sub> (Standard).
  - Alternative: Use DMSO-d<sub>6</sub> if solubility is poor; note that peaks may shift +1–2 ppm due to solvent polarity.
- Acquisition Parameters (300–500 MHz Instrument):
  - Pulse Sequence: DEPTQ (Distortionless Enhancement by Polarization Transfer including Quaternary).
    - Why? It differentiates C/CH (phased up/down) from CH/CH

(phased opposite) while retaining quaternary sensitivity.

- Relaxation Delay (     ): Set to     seconds. Nitro-substituted quaternary carbons relax slowly.
- Scans: Minimum 512 scans for sufficient S/N ratio on quaternary carbons.
- Processing:
  - Line broadening (LB): 1.0 – 2.0 Hz.
  - Baseline correction: Polynomial (ABS).

## Structural Verification Workflow (Graphviz)

The following diagram outlines the logical flow for assigning the spectrum and verifying the 1,7-substitution pattern.



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Caption: Logical decision tree for verifying **1-Methoxy-7-nitronaphthalene** structure via <sup>13</sup>C NMR markers.

## References

- Kitching, W., et al. (1977). Carbon-13 nuclear magnetic resonance examination of naphthalene derivatives. Assignments and analysis of substituent chemical shifts. Journal of Organic Chemistry.[3][4]

- BenchChem. (2025). Technical Guide to the  
  
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C NMR Spectral Data of 1-Methoxynaphthalene.
- Oregon St  
  
C NMR Chemical Shift Reference Guide.
- SDBS. (National Institute of Advanced Industrial Science and Technology). Spectral Database for Organic Compounds (Search: 1-Nitronaphthalene).

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## Sources

- [1. 1-METHOXY-4-NITRONAPHTHALENE\(4900-63-4\) 13C NMR spectrum \[chemicalbook.com\]](#)
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- [3. pubs.acs.org \[pubs.acs.org\]](#)
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